

Molecular structure and CAS number for 2,2-Dimethoxy-2-phenylacetophenone.

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Compound of Interest

2,2-Dimethoxy-2phenylacetophenone

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This technical guide provides a comprehensive overview of **2,2-Dimethoxy-2-phenylacetophenone**, a widely used photoinitiator. The document details its molecular structure, chemical properties, and primary applications, with a focus on data relevant to research and development.

Molecular Structure and Identification

2,2-Dimethoxy-2-phenylacetophenone, also known by synonyms such as Benzil dimethyl acetal and Irgacure 651, is an organic compound crucial for initiating photopolymerization reactions.[1][2] It belongs to the class of aromatic ketones.[3]

• IUPAC Name: 2,2-dimethoxy-1,2-diphenylethanone[1][4]

CAS Number: 24650-42-8[3][5][6][7][8]

Molecular Formula: C16H16O3[3][6][8]

The molecular structure features a central carbonyl group bonded to a phenyl ring and a carbon atom substituted with two methoxy groups and another phenyl ring. This structure is key to its ability to undergo homolytic cleavage upon exposure to UV radiation.[3]





Physicochemical and Spectroscopic Data

The physical and chemical properties of **2,2-Dimethoxy-2-phenylacetophenone** are summarized below. This compound typically appears as a white to off-white crystalline solid.[3] [7] It is stable under normal conditions but is sensitive to light and incompatible with strong acids and oxidizing agents.[9]

Property	Value	Reference(s)
Molecular Weight	256.30 g/mol	[1][5][6]
Melting Point	67-70 °C	[4][9]
Boiling Point	169 °C at 7 mmHg	[10]
Density	~1.13 g/cm³	[4][10]
Appearance	White to off-white crystalline solid	[3][7][9]
Solubility	Soluble in acetone, ethyl acetate, hot methanol	[3][9]
Insoluble in water	[3][9]	

Applications in Research and Industry

The primary application of **2,2-Dimethoxy-2-phenylacetophenone** is as a photoinitiator for free-radical polymerization.[2][3] It is extensively used in UV-curable systems such as coatings, adhesives, printing inks, and dental resins.[3] Upon absorption of UV light, it generates free radicals that initiate the polymerization of monomers and oligomers, particularly acrylates.[3][7]



Application Area	Typical Concentration (% w/w)	Reference(s)
Clear Varnishes	1.0 – 1.5	[11]
Printing Inks	3.0 – 6.0	[11]
Printing Plates	1.0 – 1.5	[11]
Photoresists	2.0 – 5.0	[11]
Methacrylate Monomers	As low as 0.25	[11][12]

Experimental Protocols

Several methods for the synthesis of **2,2-Dimethoxy-2-phenylacetophenone** have been documented. One common industrial method involves the reaction of benzil with dimethyl sulfate and an alkali metal methylate (like sodium methylate) in a nonpolar organic solvent.[13] [14]

Exemplary Protocol (from Patent US5081307A):[13]

- Add 105.1 g of benzil and 81.6 g of dimethyl sulfate to 600 ml of xylene.
- Introduce 5 g of polyethylene glycol (PEG-400) as a catalyst.
- Stir the mixture efficiently at room temperature.
- Add 38.4 g of powdered sodium methylate in portions over 4 hours, maintaining the temperature at 15-20°C.
- Age the mixture under the same conditions for an additional 3 hours.
- · Wash the reaction mixture with 200 ml of water.
- Separate the aqueous layer. The product remains in the organic phase and can be purified by recrystallization.[3]



Other reported synthetic routes include the Claisen-Schmidt condensation and Friedel-Crafts acylation.[15]

This protocol describes the use of **2,2-Dimethoxy-2-phenylacetophenone** as a photoinitiator to prepare a simple UV-curable resin.[11]

Materials:

- Acrylate monomer or oligomer (e.g., trimethylolpropane triacrylate, TMPTA)
- 2,2-Dimethoxy-2-phenylacetophenone (DMPA)
- Glass vial with a magnetic stir bar

Procedure:

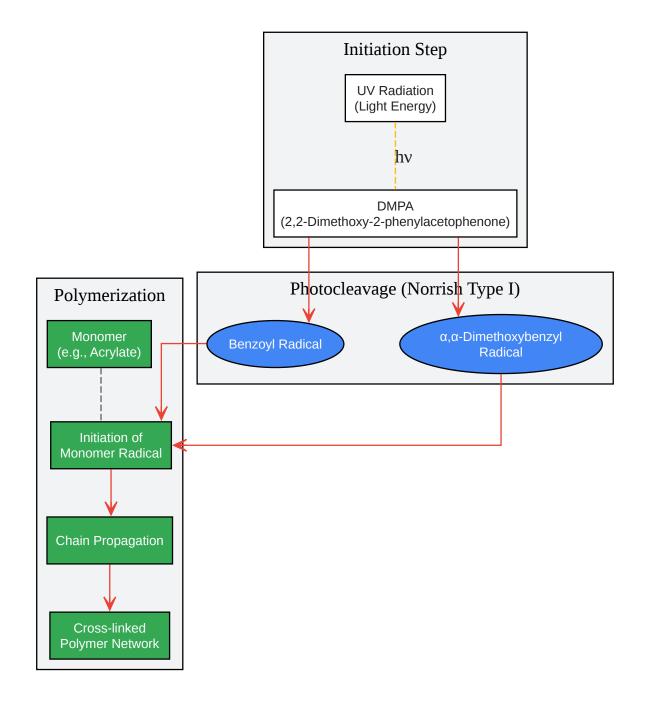
- Dissolution: Weigh the desired amount of DMPA and add it to the acrylate monomer in the glass vial. For a 1% w/w solution, add 0.1 g of DMPA to 9.9 g of the acrylate.
- Mixing: Stir the mixture at room temperature until the DMPA is completely dissolved. Gentle heating (40-50°C) may be applied for highly viscous resins.
- Sample Preparation: Dispense the resin onto a substrate or into a mold.
- UV Curing: Expose the sample to a UV light source of appropriate wavelength and intensity to initiate polymerization. Curing time will depend on the resin thickness, DMPA concentration, and UV light intensity.

Mechanism of Action and Visualization

Upon absorption of UV radiation, **2,2-Dimethoxy-2-phenylacetophenone** undergoes a Norrish Type I cleavage. The bond between the carbonyl carbon and the adjacent quaternary carbon breaks, forming two primary radical fragments: a benzoyl radical and an α , α -dimethoxybenzyl radical.[16][17] These free radicals then react with monomer units (e.g., acrylates), initiating the chain-growth polymerization process that leads to the formation of a cross-linked polymer network.[10][16]

The following diagram illustrates the logical workflow of the photoinitiation process.





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Caption: Photoinitiation mechanism of DMPA leading to polymer formation.

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